

# Technical Guide: Solubility Profile of 2-Fluoro-5-iodotoluene

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## Compound of Interest

Compound Name: 2-Fluoro-5-iodotoluene

Cat. No.: B1297526

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This technical guide provides a summary of the available information regarding the solubility of **2-Fluoro-5-iodotoluene** (CAS No. 452-68-6), a versatile halogenated intermediate used in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.<sup>[1]</sup> Due to a lack of specific experimental data in publicly accessible literature, this document outlines the compound's known physical properties, provides a general experimental protocol for solubility determination, and presents a logical workflow for assessing its solubility.

## Physicochemical Properties

While quantitative solubility data for **2-Fluoro-5-iodotoluene** is not readily available, its physical properties provide insights into its expected solubility behavior. As a substituted toluene derivative with fluorine and iodine atoms, it is anticipated to be a nonpolar molecule with low solubility in water and higher solubility in common organic solvents.

Table 1: Physicochemical Properties of **2-Fluoro-5-iodotoluene**

Property	Value	Reference
Molecular Formula	C7H6FI	[1][2][3][4]
Molecular Weight	236.03 g/mol	[1][3][4]
Appearance	Colorless to almost colorless clear liquid	[1][2]
Density	1.788 - 1.8 g/cm <sup>3</sup> (Predicted/Reported)	[1][5]
Boiling Point	86-87 °C at 9.0 mmHg	[1][5]
Refractive Index	n <sub>20D</sub> 1.58	[1]
Storage Temperature	Room Temperature, in a dry, well-ventilated place	[1][2][5]

## General Experimental Protocol for Solubility Determination

The following is a generalized protocol based on the widely accepted shake-flask method for determining the equilibrium solubility of a compound like **2-Fluoro-5-iodotoluene**.<sup>[6]</sup> This method is considered reliable for establishing thermodynamic equilibrium solubility.

Objective: To determine the solubility of **2-Fluoro-5-iodotoluene** in a given solvent at a specified temperature.

Materials:

- **2-Fluoro-5-iodotoluene** (purity ≥ 98%)
- Selected solvents (e.g., water, ethanol, methanol, acetone, toluene, dichloromethane) of analytical grade
- Vials with screw caps
- Constant temperature shaker bath or incubator

- Analytical balance
- Centrifuge
- Filtration apparatus (e.g., syringe filters with appropriate membrane, 0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$ )
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector for quantification.
- Volumetric flasks and pipettes

Procedure:

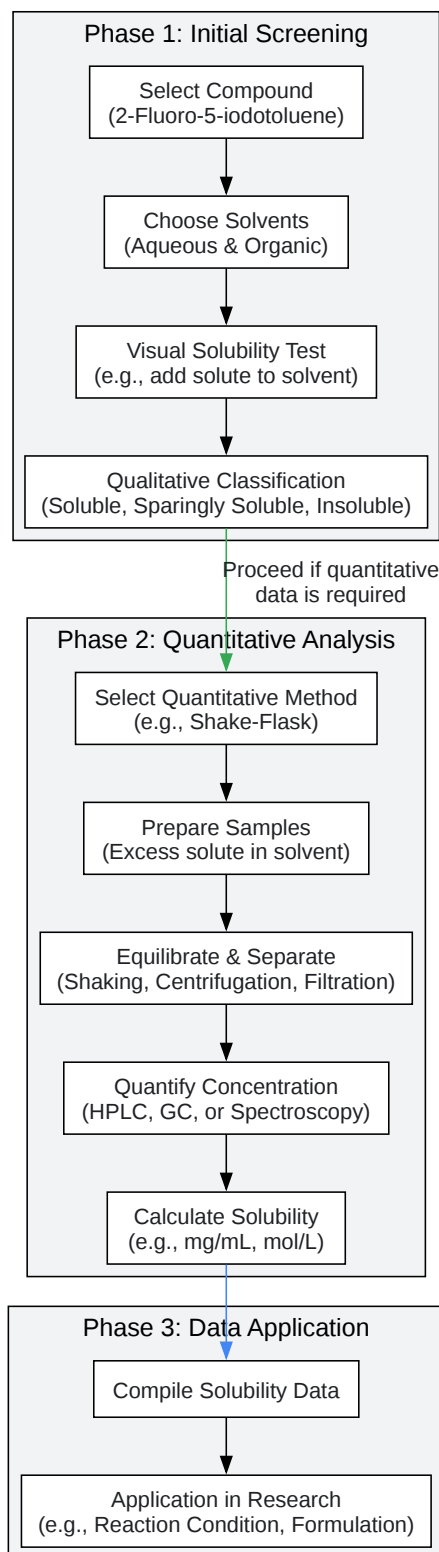
- Preparation: Add an excess amount of **2-Fluoro-5-iodotoluene** to a series of vials, each containing a known volume of the selected solvent. The presence of undissolved solid is necessary to ensure that equilibrium is reached.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker bath. Agitate the samples at a constant speed for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached. The temperature should be rigorously controlled.
- Phase Separation: After the equilibration period, allow the vials to stand undisturbed at the same temperature to let the undissolved solid settle. Centrifuge the vials at a high speed to further separate the solid from the supernatant.
- Sampling and Filtration: Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial. This step is critical to remove any undissolved microparticles.
- Dilution: Accurately dilute the filtered saturated solution with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of **2-Fluoro-5-iodotoluene**.
- Calculation: Calculate the solubility of the compound in the original solvent, taking into account the dilution factor. The results are typically expressed in units such as mg/mL, g/L,

or mol/L.

## Visualized Workflow for Solubility Assessment

The following diagram illustrates a general workflow for the systematic assessment of a compound's solubility.

## Workflow for Chemical Solubility Assessment

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